

Benchmarking Cyazofamid's Performance Against New Fungicide Candidates: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Cyazofamid*

Cat. No.: *B129060*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the oomycete fungicide **Cyazofamid** against a selection of new and alternative fungicide candidates. The following sections detail the comparative performance of these fungicides, supported by experimental data, and provide insights into their respective modes of action and application methodologies.

Fungicide Performance: A Quantitative Comparison

The efficacy of **Cyazofamid** and several new fungicide candidates against key oomycete pathogens, primarily *Phytophthora infestans* (late blight) and *Phytophthora capsici*, has been evaluated in numerous studies. The following tables summarize the available quantitative data, including 50% effective concentration (EC50) values and field trial results for disease control. Lower EC50 values indicate higher potency.

Table 1: In Vitro Efficacy (EC50) Against Key Oomycete Pathogens (µg/mL)

Fungicide	Target Pathogen	EC50 (µg/mL)	Reference(s)
Cyazofamid	Phytophthora infestans	0.1 - 0.3	[1]
Phytophthora capsici	3.8 - 535 (variable sensitivity reported)	[2]	
Oxathiapiprolin	Phytophthora infestans	0.001 - 0.03	[3]
Phytophthora cinnamomi	0.0002 - 0.0007	[4]	
Mandipropamid	Phytophthora infestans	0.02 - 2.98	[5]
Phytophthora cinnamomi	0.003 - 0.011	[4]	
Fluopicolide	Phytophthora cinnamomi	0.046 - 0.330	[4]
Ethaboxam	Phytophthora cinnamomi	0.017 - 0.069	[4]
Amisulbrom	Plasmopara viticola	< 0.1	
Fenpicoxamid	Zymoseptoria tritici	0.051	[6][7]

Note: EC50 values can vary depending on the specific isolate, experimental conditions, and assay method.

Table 2: Field Efficacy - Disease Control and Yield Impact

Fungicide/ Mixture	Target Disease	Crop	Disease Control (%)	Yield Impact	Reference(s))
Cyazofamid (Ranman)	Late Blight (P. infestans)	Potato	Effective, comparable to other standards	-	[3][8]
Oxathiapiprolin + Benthiavalicarb (Zorvec Endavia)	Late Blight (P. infestans)	Potato	Significantly more effective than Cyazofamid	Higher tuber yields than control	[3][8]
Mandipropamid (Revus)	Late Blight (P. infestans)	Potato	Effective, less than Oxathiapiprolin mixture	Higher tuber yields than control	[8]
Mandipropamid	Downy Mildew (P. viticola)	Grape	Successfully reduced disease severity	-	[9]
Amisulbrom	Late Blight (P. infestans)	Potato	High level of efficacy	-	
Fenpicoxamid	Zymoseptoria tritici	Wheat	82% control in field trials	-	[7]

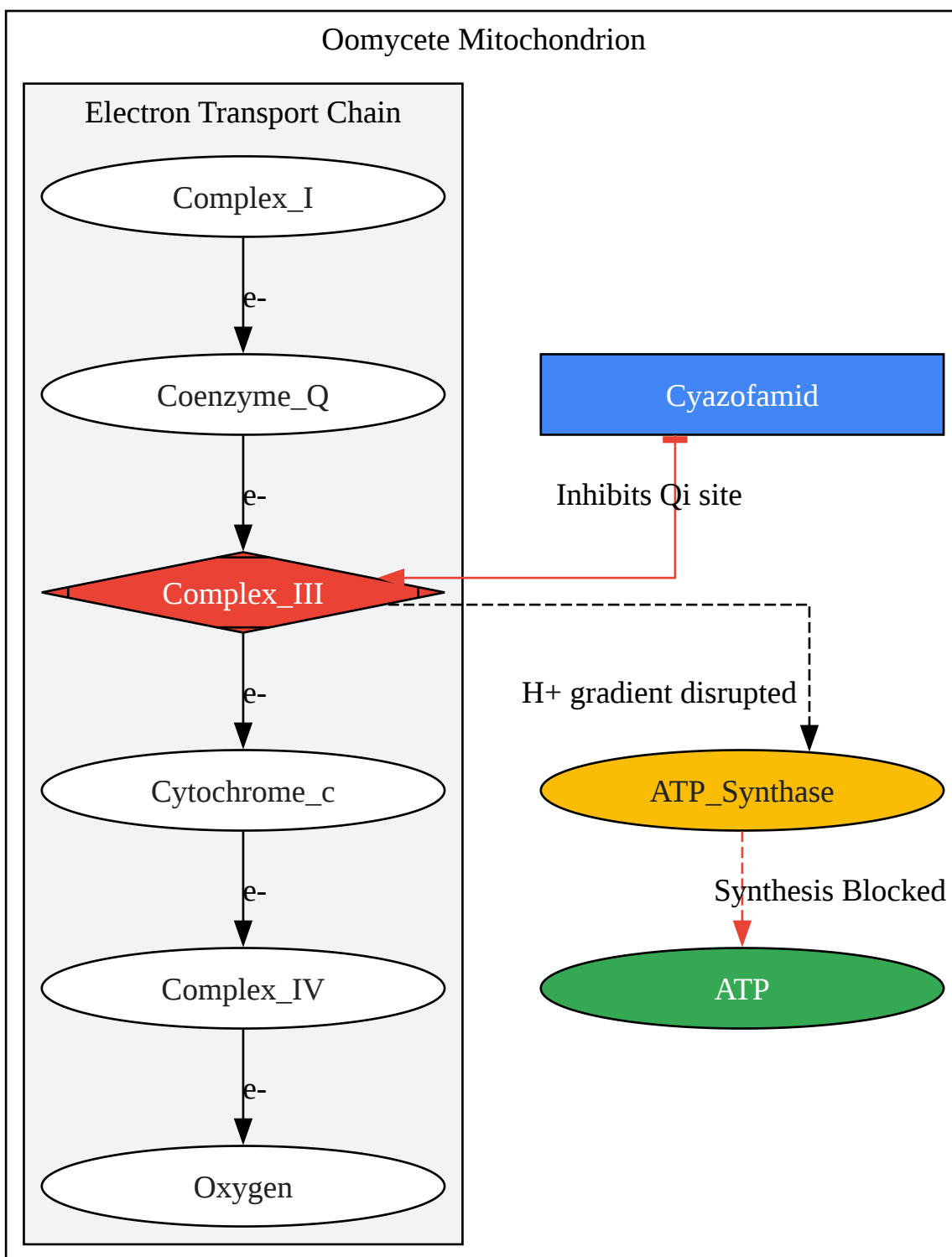
Note: Field efficacy is influenced by environmental conditions, application timing, and disease pressure.

Modes of Action and Signaling Pathways

Understanding the biochemical targets of these fungicides is crucial for effective resistance management and the development of new compounds.

Cyazofamid: Mitochondrial Complex III Inhibition (Qi site)

Cyazofamid belongs to the Quinone inside Inhibitor (Qil) group of fungicides (FRAC Group 21). It specifically targets the Qi site of the cytochrome bc1 complex (Complex III) in the mitochondrial respiratory chain of oomycetes. This inhibition disrupts the electron transport chain, leading to a cessation of ATP synthesis and ultimately, cellular death.



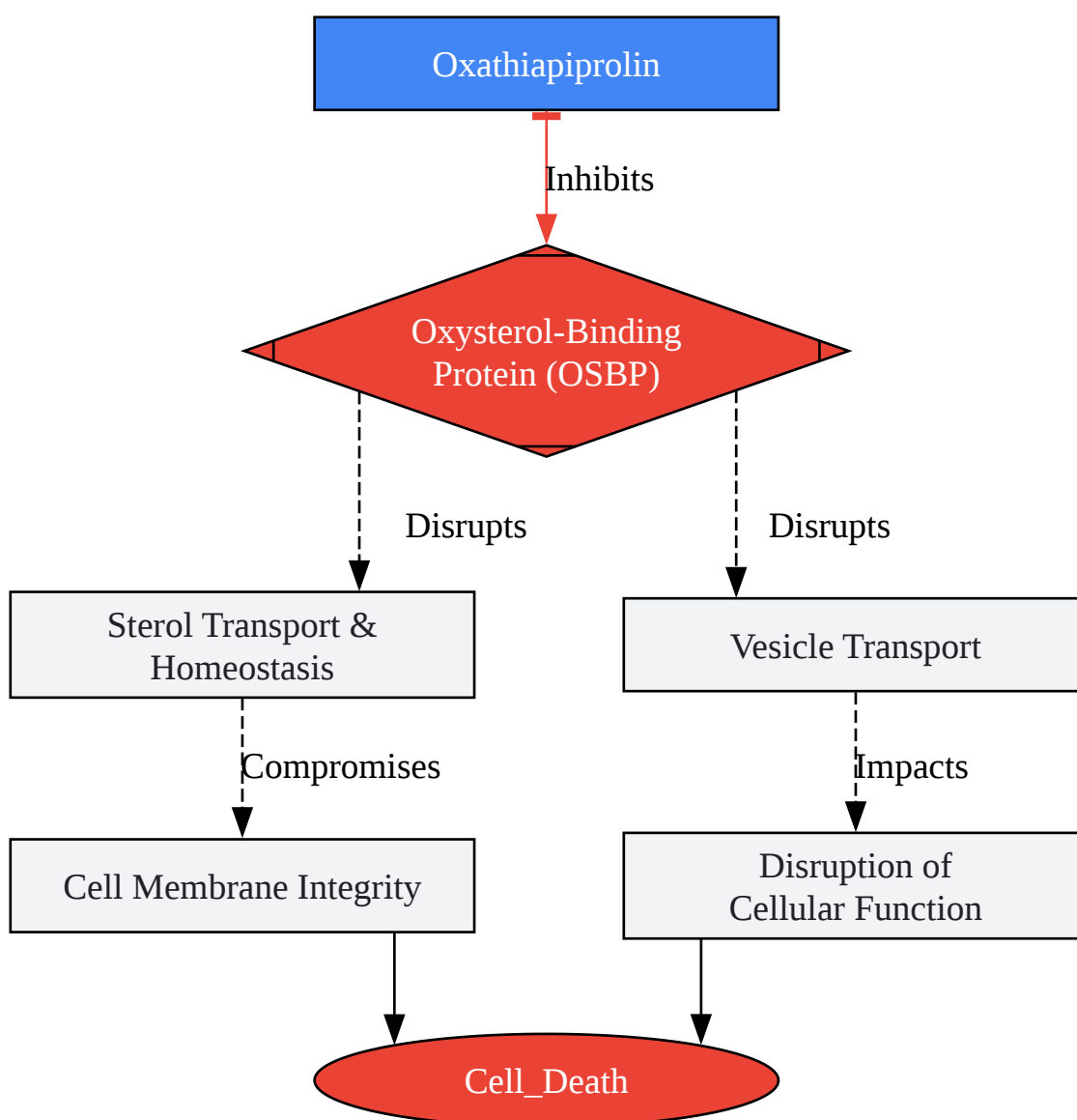
[Click to download full resolution via product page](#)

Cyazofamid's inhibition of Mitochondrial Complex III.

New Fungicide Candidates: Novel Modes of Action

A key advantage of the new fungicide candidates is their novel modes of action, which are crucial for managing resistance to existing fungicides.

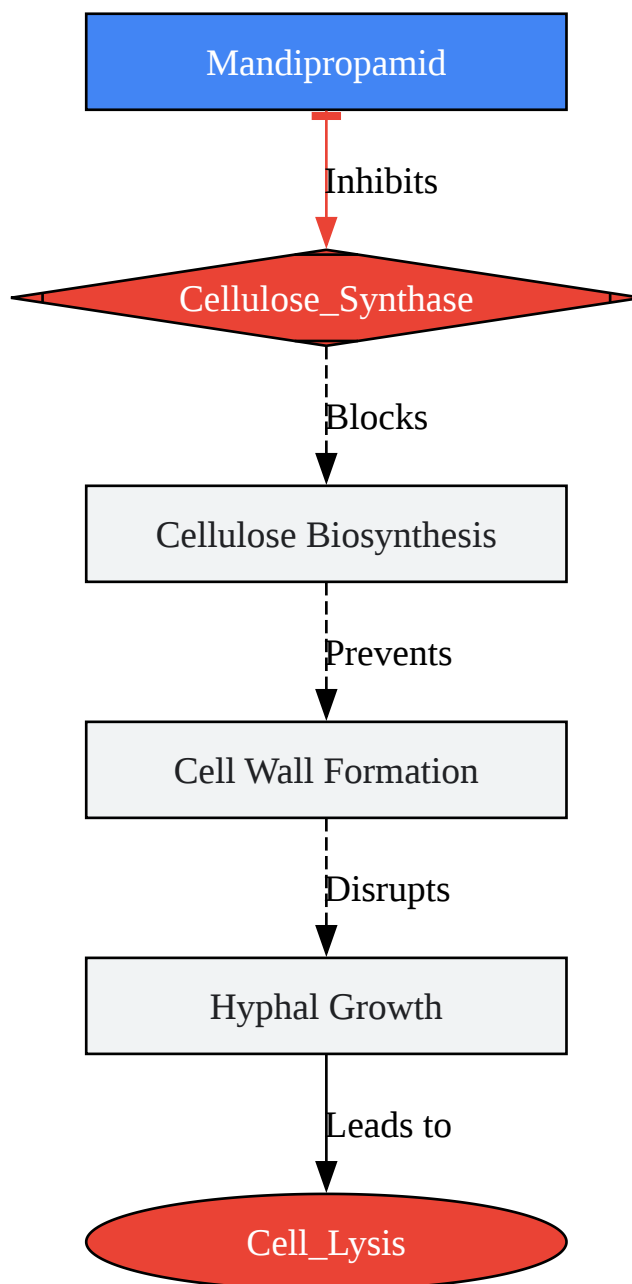
Oxathiapiprolin (FRAC Group 49) targets an oxysterol-binding protein (OSBP). OSBPs are involved in lipid transport and signaling. By inhibiting OSBP, oxathiapiprolin disrupts essential cellular processes, including sterol transport and homeostasis, leading to a breakdown of cellular function.



[Click to download full resolution via product page](#)

Oxathiapiprolin's disruption of OSBP function.

Mandipropamid is a Carboxylic Acid Amide (CAA) fungicide (FRAC Group 40). It specifically inhibits cellulose synthase, an enzyme essential for the biosynthesis of cellulose, a key component of the oomycete cell wall. This inhibition leads to a weakened cell wall, causing hyphal swelling and bursting.



[Click to download full resolution via product page](#)

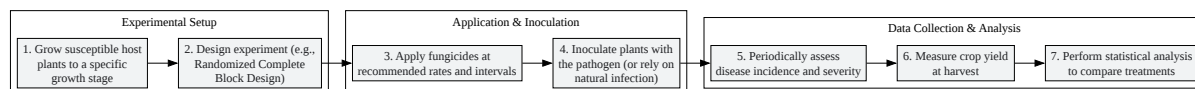
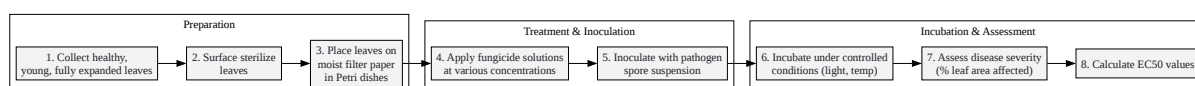
Mandipropamid's inhibition of cellulose synthesis.

Experimental Protocols

The following are generalized protocols for key experiments used in the evaluation of fungicide performance.

In Vitro Fungicide Efficacy: Detached Leaf Assay

This method assesses the efficacy of fungicides in preventing or inhibiting disease development on detached plant leaves.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]

- 2. Comparative efficacy of oxathiapiprolin-based fungicides in controlling late blight in field-grown potatoes induced by mixed mefenoxam-sensitive and resistant genotypes of *Phytophthora infestans* | CoLab [colab.ws]
- 3. Fungicide performance dose-response curves for winter oilseed rape | AHDB [ahdb.org.uk]
- 4. researchgate.net [researchgate.net]
- 5. Biological characterization of fenpicoxamid, a new fungicide with utility in cereals and other crops - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Biological characterization of fenpicoxamid, a new fungicide with utility in cereals and other crops - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 8. imskolkata.org [imskolkata.org]
- 9. Table 54. Effectiveness of Fungicides on Grape Diseases : Center for Agriculture, Food, and the Environment (CAFE) at UMass Amherst [umass.edu]
- To cite this document: BenchChem. [Benchmarking Cyazofamid's Performance Against New Fungicide Candidates: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b129060#benchmarking-cyazofamid-s-performance-against-new-fungicide-candidates]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com